

# Synonyms for 1-Phenyltetrazole-5-thiol (e.g., 1-Phenyl-5-mercaptotetrazole)

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## Compound of Interest

Compound Name: 1-Phenyltetrazole-5-thiol

Cat. No.: B125466

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## An In-depth Technical Guide to 1-Phenyltetrazole-5-thiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Phenyltetrazole-5-thiol**, a versatile heterocyclic compound with significant applications in various scientific and industrial fields. This document details its chemical identity, physical and spectral properties, synthesis protocols, and known applications, with a focus on providing actionable information for professionals in research and development.

## Chemical Identity and Synonyms

**1-Phenyltetrazole-5-thiol** is a well-characterized organic compound with the chemical formula  $C_7H_6N_4S$ . It is systematically named 1-Phenyl-1H-tetrazole-5-thiol. Due to its widespread use and the existence of its tautomeric form, 1-phenyl-1,2-dihydro-5H-tetrazole-5-thione, it is known by a multitude of synonyms. Establishing a clear understanding of these alternative names is crucial for comprehensive literature searches and material sourcing.

The compound is registered under CAS Number 86-93-1. A comprehensive list of its synonyms is provided in Table 1.

Table 1: Synonyms and Identifiers for **1-Phenyltetrazole-5-thiol**

Synonym	Identifier Type
1-Phenyl-5-mercaptotetrazole	Common Name
1-Phenyl-1H-tetrazole-5-thiol	IUPAC Name
1-Phenyl-5-mercapto-1,2,3,4-tetrazole	Systematic Name
5-Mercapto-1-phenyltetrazole	Common Name
Phenylmercaptotetrazole	Common Name
Mercaptophenyltetrazole	Common Name
1-Phenyltetrazole-thiol	Common Name
1-Phenyltetrazoline-5-thione	Tautomeric Form Name
1-phenyl-2H-tetrazole-5-thione	Tautomeric Form Name
PMT	Abbreviation
86-93-1	CAS Registry Number
201-710-5	EC Number
1PI3BD9U68	UNII
690730	PubChem CID
CHEBI:79916	ChEBI ID
MFCD00003129	MDL Number

## Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **1-Phenyltetrazole-5-thiol** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

## Physicochemical Properties

The physical properties of **1-Phenyltetrazole-5-thiol** are summarized in Table 2.

Table 2: Physicochemical Properties of **1-Phenyltetrazole-5-thiol**

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> N <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	178.22 g/mol	<a href="#">[3]</a>
Appearance	White to off-white crystalline powder	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	145-151 °C (decomposes)	<a href="#">[4]</a> <a href="#">[6]</a>
Boiling Point	~342 °C (rough estimate)	<a href="#">[6]</a>
Density	~1.305 g/cm <sup>3</sup> (rough estimate)	<a href="#">[6]</a>
Solubility	Soluble in ethanol, acetone, chloroform, and methanol. Partially soluble in water.	<a href="#">[6]</a> <a href="#">[7]</a>
pKa	-3.85 ± 0.20 (Predicted)	<a href="#">[6]</a>

## Spectral Data

Spectral data is fundamental for the structural elucidation and purity assessment of **1-Phenyltetrazole-5-thiol**.

Table 3: Spectral Data for **1-Phenyltetrazole-5-thiol**

Spectroscopy Type	Key Features/Reference
<sup>1</sup> H NMR	Data available in DMSO-d <sub>6</sub> . <a href="#">[8]</a>
<sup>13</sup> C NMR	Data available.
Infrared (IR)	KBr disc and nujol mull spectra are available. <a href="#">[9]</a>
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectrum is available in the NIST WebBook. <a href="#">[10]</a>

## Experimental Protocols

Detailed methodologies for the synthesis of **1-Phenyltetrazole-5-thiol** are crucial for its production in a laboratory setting. Below are representative experimental protocols.

### Synthesis from Phenyl isothiocyanate and Sodium Azide

This is a commonly cited method for the preparation of **1-Phenyltetrazole-5-thiol**.

Protocol:

- A mixture of phenyl isothiocyanate and sodium azide in an aqueous solution is refluxed.
- The reaction is monitored until the starting materials are consumed.
- Upon cooling, the sodium salt of **1-Phenyltetrazole-5-thiol** precipitates.
- The salt is collected by filtration.
- Acidification of the aqueous solution of the sodium salt with a strong acid (e.g., HCl) to a pH of 2-3 yields the crude product.
- The crude **1-Phenyltetrazole-5-thiol** is then purified by recrystallization from a suitable solvent such as ethanol or a toluene/water mixture.[\[11\]](#)

### Purification by Recrystallization

For obtaining high-purity **1-Phenyltetrazole-5-thiol**, recrystallization is a standard procedure.

Protocol:

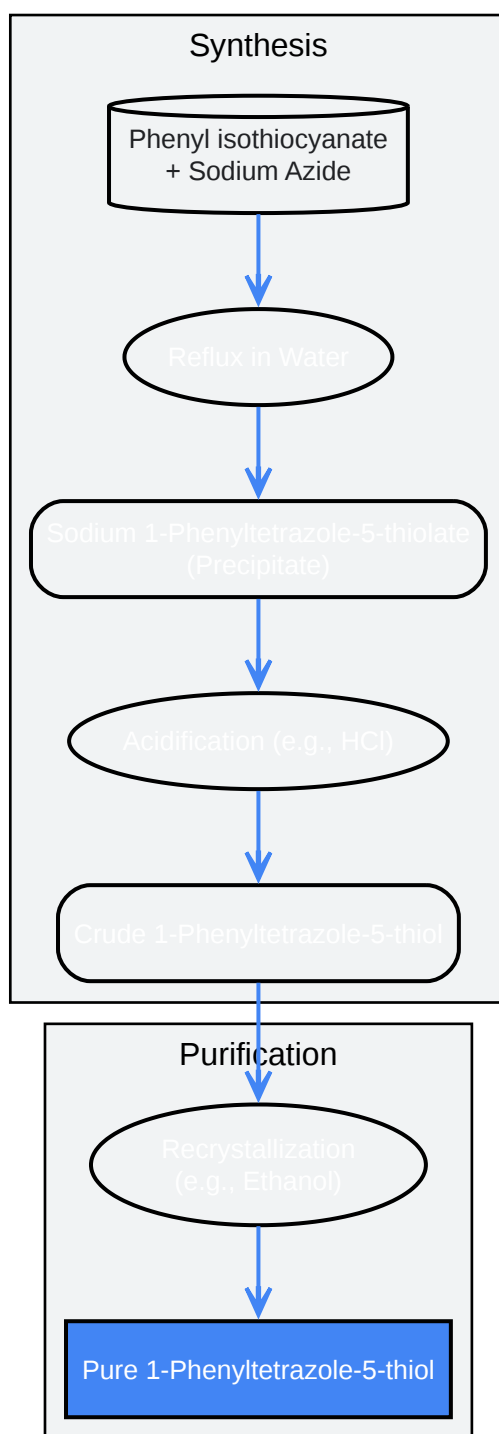
- Dissolve the crude **1-Phenyltetrazole-5-thiol** in a minimal amount of hot solvent (e.g., ethanol or chloroform).
- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration.

- Wash the crystals with a small amount of cold solvent.
- Dry the crystals under vacuum.

## Mandatory Visualizations

### Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **1-Phenyltetrazole-5-thiol**.



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Caption: General workflow for the synthesis and purification of **1-Phenyltetrazole-5-thiol**.

## Biological Signaling Pathways

Despite its application as an intermediate in the synthesis of pharmaceuticals and its noted cytotoxic and antifungal properties, detailed information regarding the specific biological signaling pathways directly modulated by **1-Phenyltetrazole-5-thiol** is not extensively documented in publicly available scientific literature. Its biological effects are generally attributed to the broader class of tetrazole-containing compounds, but specific molecular targets and pathway interactions for **1-Phenyltetrazole-5-thiol** itself remain an area for further investigation.

## Applications

**1-Phenyltetrazole-5-thiol** is a valuable compound with a range of applications stemming from its unique chemical structure.

- **Pharmaceutical Intermediate:** It serves as a crucial building block in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[11]</sup>
- **Corrosion Inhibitor:** It is an effective corrosion inhibitor, particularly for metals like aluminum in acidic environments.<sup>[5]</sup>
- **Agrochemicals:** The compound is used in the formulation of pesticides and herbicides, where it can enhance stability and solubility.
- **Photography:** It has been used as a stabilizer for photosensitive materials.<sup>[5]</sup>
- **Analytical Chemistry:** It can act as a reagent for the detection and quantification of metal ions.

This technical guide provides a foundational understanding of **1-Phenyltetrazole-5-thiol**. For further in-depth analysis, researchers are encouraged to consult the cited literature and specialized chemical databases.

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- To cite this document: BenchChem. [Synonyms for 1-Phenyltetrazole-5-thiol (e.g., 1-Phenyl-5-mercaptotetrazole)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125466#synonyms-for-1-phenyltetrazole-5-thiol-e-g-1-phenyl-5-mercaptotetrazole]

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